

Environmental Fate of 2,6,11-Trimethyldodecane: A Technical Guide

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Compound of Interest

Compound Name: 2,6,11-Trimethyldodecane

CAS No.: 31295-56-4

Cat. No.: B1213657

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Executive Summary

2,6,11-Trimethyldodecane (CAS 31295-56-4) is a highly branched isoprenoid alkane often encountered as a petrochemical biomarker, a specialized lubricant component, or a trace impurity in pharmaceutical solvents. Unlike linear

-alkanes which are rapidly mineralized in the environment, the methyl branching at positions 2, 6, and 11 creates significant steric hindrance, rendering this molecule recalcitrant to standard biodegradation pathways.

This guide provides a definitive technical analysis of its environmental partitioning, metabolic bottlenecks, and required analytical protocols.[1] It is designed to support Environmental Risk Assessments (ERA) and REACH compliance dossiers.[2]

Physicochemical Profile & Partitioning Logic

The environmental fate of **2,6,11-trimethyldodecane** is dictated by its high hydrophobicity and volatility profile. It functions as a "Type 1" immobile organic in soil matrices but a semi-volatile organic compound (SVOC) in atmospheric contexts.[2]

Table 1: Physicochemical Constants

Property	Value	Source/Method	Environmental Implication
Molecular Formula		PubChem	Base structure for oxidation potential.[2]
Molecular Weight	212.42 g/mol	Calculated	Defines diffusion coefficients.[2]
Boiling Point	247.8°C	Experimental (760 mmHg)	Classifies as SVOC; persistent in hot environments.[2]
Vapor Pressure	~0.04 mmHg (25°C)	Extrapolated	Slow volatilization from dry surfaces; faster from water (Henry's Law).[2]
Water Solubility	< 0.005 mg/L	Est.[2] (LogKow based)	Effectively insoluble; forms surface films or adsorbs to sediment. [2]
Log	~7.5	Calculated (Crippen)	High potential for sorption to soil organic carbon ().[2]
Henry's Law Const.	~2.5 atm·m ³ /mol	Est.[2] (Bond contribution)	Rapid volatilization from shallow water bodies.[2]

Environmental Compartment Prediction (Fugacity Level I)

Based on the Log

> 5, >90% of the compound will partition into soil and sediment if released into a terrestrial or aquatic environment. The remaining fraction will largely reside in the atmosphere due to volatilization, with negligible amounts remaining dissolved in the water column.

Biotic Degradation Mechanisms

The critical differentiator for **2,6,11-trimethyldodecane** is its resistance to

-oxidation.[2] Linear alkanes are degraded via terminal oxidation followed by sequential cleavage of two-carbon units (Acetyl-CoA).[2] However, the methyl groups at positions 2, 6, and 11 block this process.

The Metabolic Blockade

Microbial degradation (e.g., by *Rhodococcus* or *Mycobacterium* spp.) proceeds via the following mechanism:

- -Oxidation: A monooxygenase attacks the terminal methyl group (C1 or C12), converting it to a primary alcohol, then an aldehyde, and finally a fatty acid.
- -Oxidation Initiation: The organism attempts to cleave Acetyl-CoA units.[2]
- Steric Inhibition: When the enzyme complex reaches the methylated carbon (e.g., C2 or C6), the methyl group prevents the formation of the required keto-acyl intermediate.
- Resolution: The organism must employ

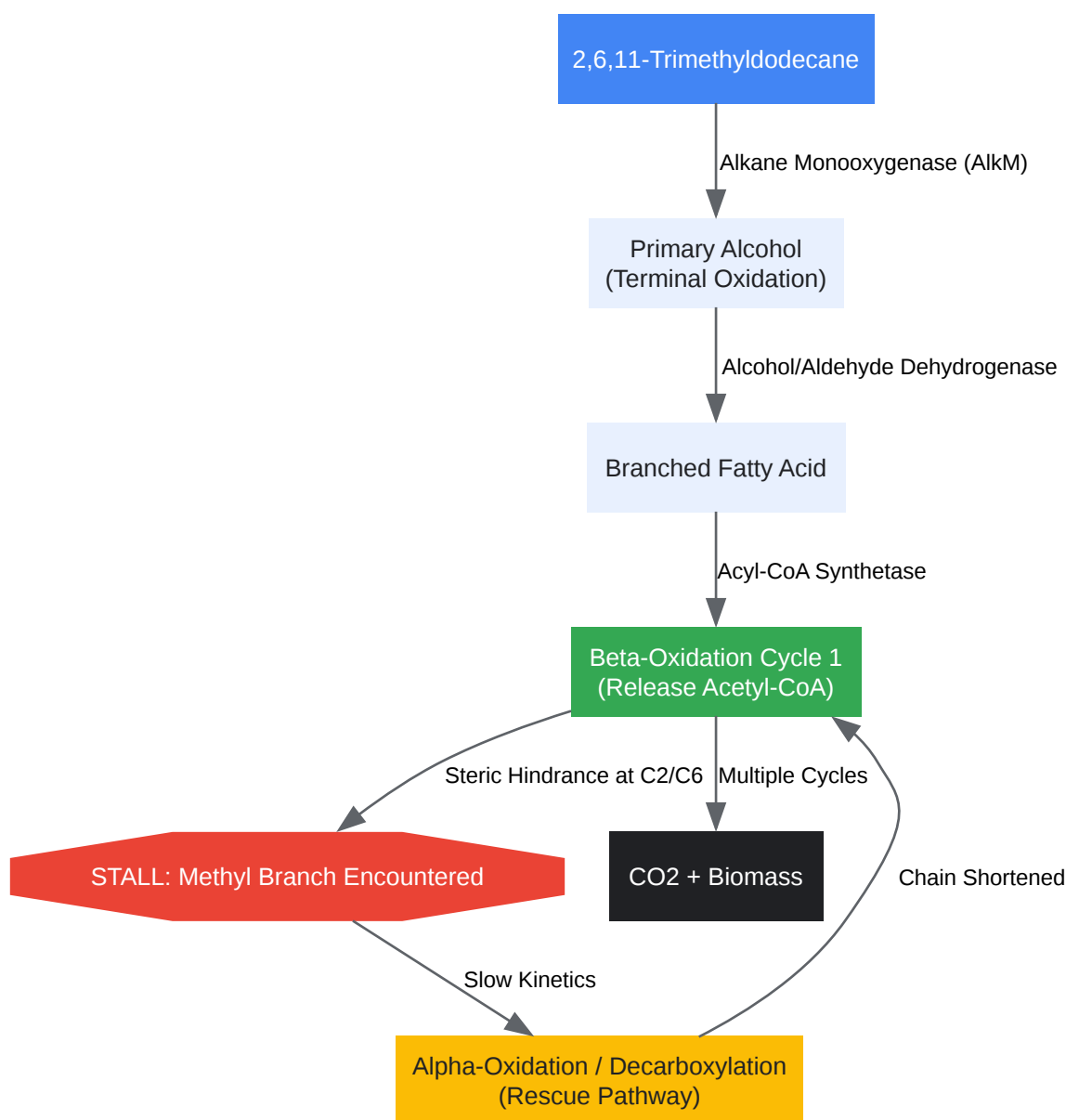
-oxidation (decarboxylation) or specific isomerization to bypass the branch, significantly slowing the half-life (

) compared to

-pentadecane.[2]

Visualization: Metabolic Pathway & Blockade

The following diagram illustrates the divergence between rapid linear degradation and the stalled pathway of **2,6,11-trimethyldodecane**.



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Caption: Pathway illustrating the metabolic bottleneck caused by methyl branching, requiring specialized rescue pathways.

Abiotic Transformations

While biotic degradation is the primary sink in soil, abiotic factors dominate in the atmosphere.

Atmospheric Oxidation

Upon volatilization, **2,6,11-trimethyldodecane** reacts with hydroxyl radicals (

).

- Mechanism: Hydrogen abstraction from tertiary carbons (the C-H bond at the methyl branch is weaker).[2]
- Half-life: Estimated at 12–24 hours in sunlight.[2]
- Products: Formation of secondary organic aerosols (SOAs), ketones, and short-chain aldehydes.

Hydrolysis & Photolysis[2]

- Hydrolysis:Negligible. The molecule lacks hydrolyzable functional groups (esters, amides).
- Direct Photolysis:Negligible. Saturated alkanes do not absorb light in the UV-visible spectrum (>290 nm).[2]

Experimental Protocols for Fate Analysis

To validate the environmental persistence of this compound, standard BOD (Biochemical Oxygen Demand) tests are insufficient due to volatility and solubility issues. The following protocol is adapted from OECD 301F / ISO 10634 for poorly soluble, volatile substances.

Protocol: Respirometric Biodegradation Assay (Closed Bottle)

Objective: Determine the mineralization percentage over 28 days while preventing evaporative loss.

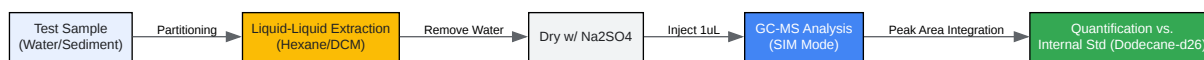
Materials:

- Inoculum: Activated sludge from a wastewater treatment plant (washed 3x).
- Test Substance: **2,6,11-Trimethyldodecane** (High Purity >98%).
- Carrier: Inert silica gel or silicone oil (to increase surface area availability without toxicity).[2]
- System: Manometric Respirometer (e.g., OxiTop®) or Headspace GC vials.[2]

Workflow:

- Emulsification (Critical Step):
 - Do not add the alkane directly to water; it will float and volatilize.[\[2\]](#)
 - Adsorb 100 mg of 2,6,11-TMDD onto 500 mg of inert silica gel.
 - Suspend this mixture in the mineral medium.
- Incubation:
 - Temperature: $22^{\circ}\text{C} \pm 1^{\circ}\text{C}$.[\[2\]](#)
 - Duration: 28 to 60 days (extended due to recalcitrance).[\[2\]](#)
 - Darkness: To prevent algal growth.[\[2\]](#)
- Sampling & Analysis:
 - Respirometry: Continuous monitoring of consumption.[\[2\]](#)
 - Headspace GC-MS: At Day 0, 14, and 28. Extract the entire bottle content using Hexane/Dichloromethane (1:1) to recover sorbed residues.[\[2\]](#)
- Validity Criteria:
 - Reference compound (-hexadecane) must reach >60% degradation by Day 14.[\[2\]](#)
 - Sterile control (poisoned with) must show <10% loss (verifies abiotic loss vs. biodegradation).[\[2\]](#)

Visualization: Analytical Logic Flow



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Caption: Extraction and quantification workflow for trace analysis of hydrophobic alkanes.

Regulatory & Safety Implications

PBT Assessment (Persistence, Bioaccumulation, Toxicity)[3]

- Persistence (P): Likely High.[2] The branching prevents rapid degradation, potentially exceeding the 60-day threshold in marine sediment.[2]
- Bioaccumulation (B): High.[2] Log
~7.5 suggests high uptake in lipids.[2] However, metabolic biotransformation (slow oxidation) often prevents the massive biomagnification seen in chlorinated compounds (PCBs).[2]
- Toxicity (T): Generally Low acute toxicity.[2] The primary hazard is physical (aspiration) rather than systemic toxicity.[2]

Recommendation for Drug Development

If **2,6,11-trimethyldodecane** is identified as an impurity in a drug substance:

- Calculate PDE (Permitted Daily Exposure): Based on aliphatic hydrocarbon toxicity data.
- Environmental Assessment: If the Estimated Environmental Concentration (EEC) exceeds 1 ppb, a Tier 2 biodegradation study (as described above) is mandatory.[2]

References

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